

A Comparative Guide to the Biological Activities of Isomucronulatol 7-O-glucoside

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Compound of Interest

Compound Name: *Isomucronulatol 7-O-glucoside*

Cat. No.: *B1257283*

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For Researchers, Scientists, and Drug Development Professionals

Isomucronulatol 7-O-glucoside, a flavonoid glycoside, has garnered attention for its potential therapeutic applications. This guide provides a comparative analysis of its biological activities, supported by available experimental data, to aid in research and development efforts. We will explore its anti-inflammatory, anti-osteoarthritic, anticancer, and antioxidant properties in comparison with other relevant compounds.

Anti-inflammatory and Anti-Osteoarthritic Activity

Isomucronulatol 7-O-glucoside (IMG) has demonstrated notable anti-inflammatory effects, particularly in the context of osteoarthritis (OA). Its activity has been compared with Ecliptasaponin A (ES), another natural compound isolated from the traditional Korean medicinal formula, Ryupunghwan (RPH).

Comparative Efficacy in an In Vitro Osteoarthritis Model

In a study utilizing IL-1 β -stimulated SW1353 human chondrosarcoma cells, a well-established in vitro model for OA, both IMG and ES were shown to inhibit the expression of key molecules involved in inflammation and cartilage degradation.

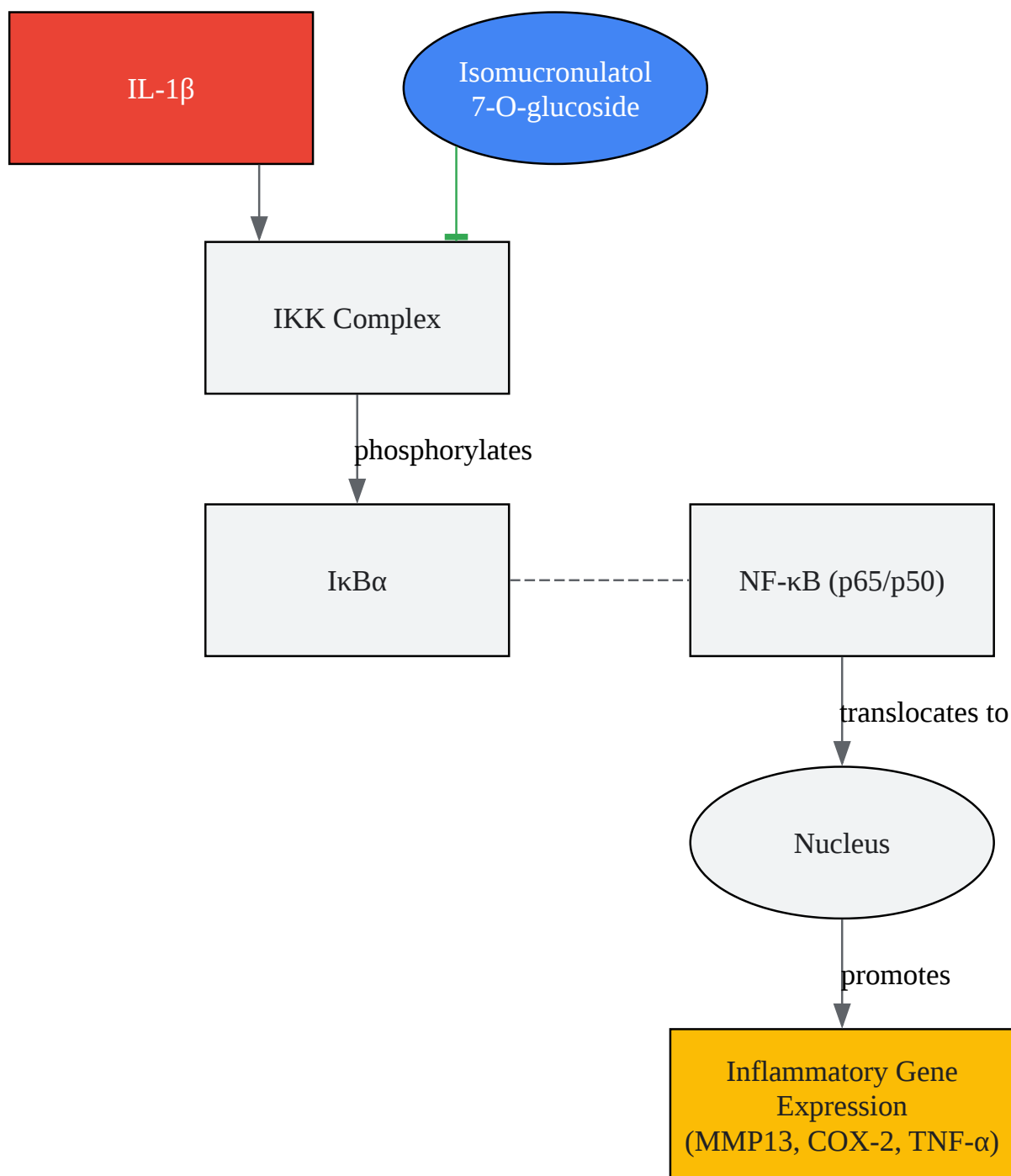
Compound	Target Molecule	Effect	Potency Comparison
Isomucronulatol 7-O-glucoside (IMG)	MMP13, COX-2, TNF- α , IL-1 β , p65	Reduced mRNA and protein expression	-
Ecliptasaponin A (ES)	MMP13, COX-2, TNF- α , IL-1 β , p65	Reduced mRNA and protein expression	Approximately 100-fold more potent than IMG

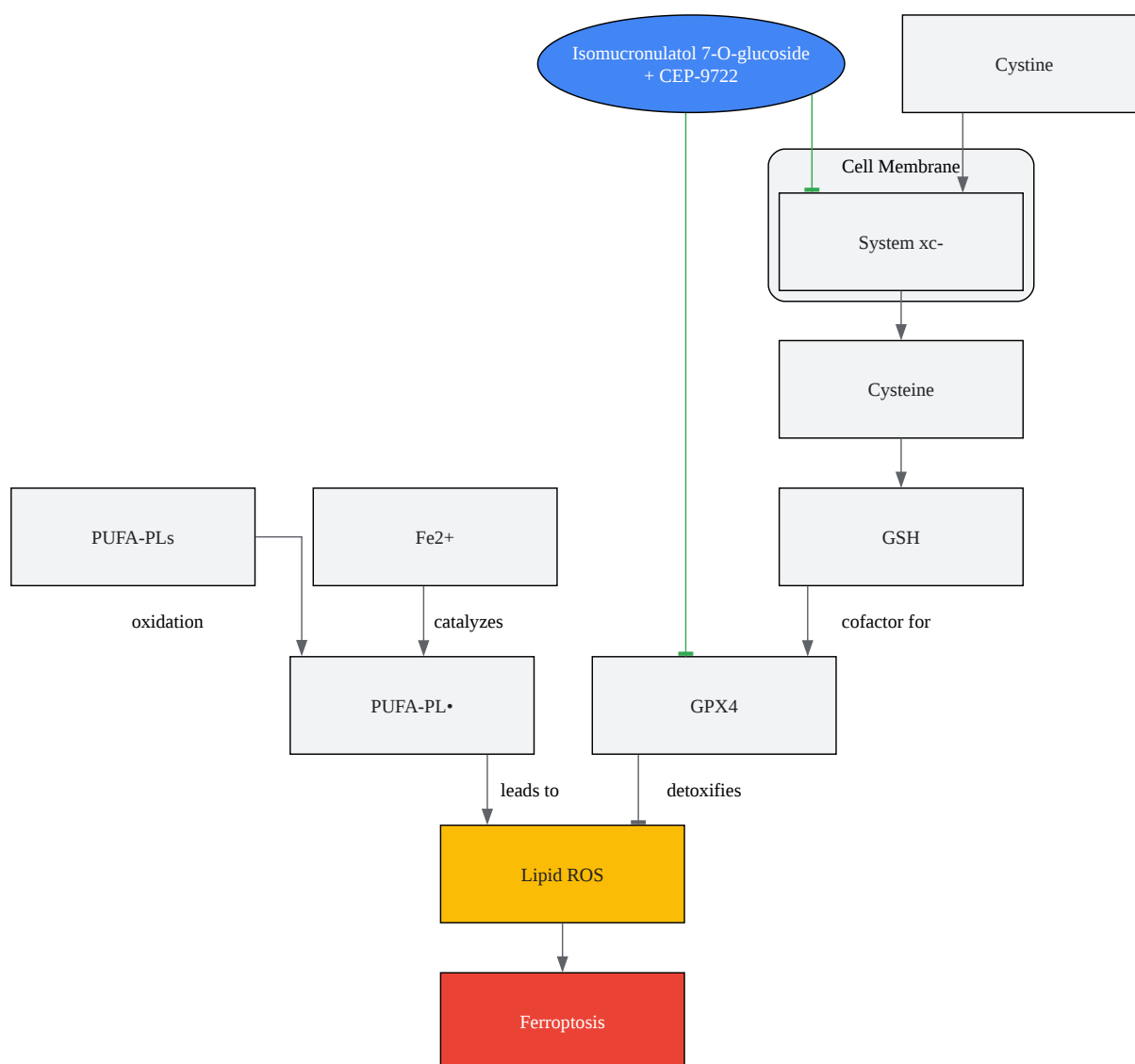
Experimental Protocol: Inhibition of OA-Related Molecules in SW1353 Cells

- Cell Line: Human chondrosarcoma cell line SW1353.
- Stimulus: Interleukin-1 β (IL-1 β) to mimic the inflammatory conditions of osteoarthritis.
- Treatment: Cells were pre-treated with varying concentrations of **Isomucronulatol 7-O-glucoside** or Ecliptasaponin A for 1 hour before stimulation with IL-1 β .
- Analysis: The expression of target genes and proteins (MMP13, COX-2, TNF- α , IL-1 β , and p65) was quantified using Reverse Transcription Polymerase Chain Reaction (RT-PCR) and Western Blotting.

Signaling Pathway: NF- κ B Inhibition

The anti-inflammatory effects of **Isomucronulatol 7-O-glucoside** in the context of osteoarthritis are linked to the inhibition of the NF- κ B signaling pathway. IL-1 β stimulation typically leads to the activation of the NF- κ B transcription factor, p65, which then translocates to the nucleus and promotes the expression of pro-inflammatory genes. IMG, along with ES, has been shown to suppress the activation of p65, thereby downregulating the inflammatory cascade.





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